

# The Preclinical Pharmacokinetic Profile of GSK3532795: A Technical Overview

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## Compound of Interest

Compound Name: GSK3532795

Cat. No.: B606272

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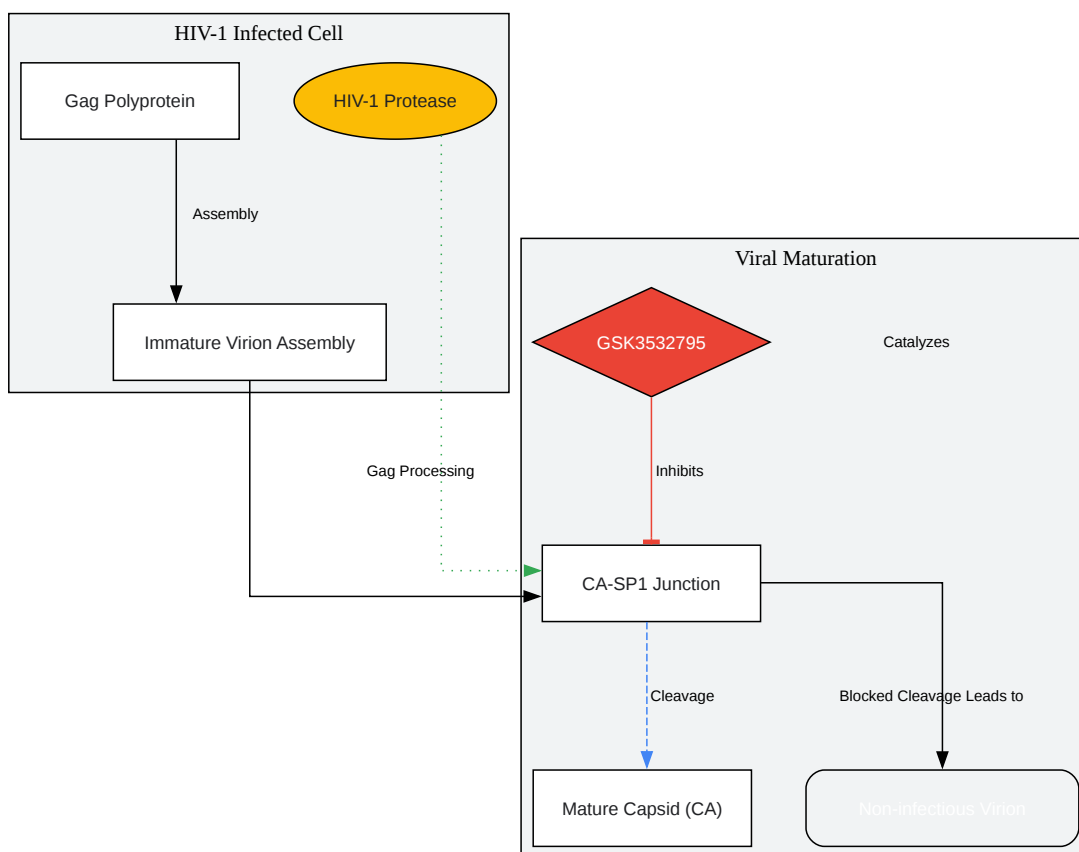
For Researchers, Scientists, and Drug Development Professionals

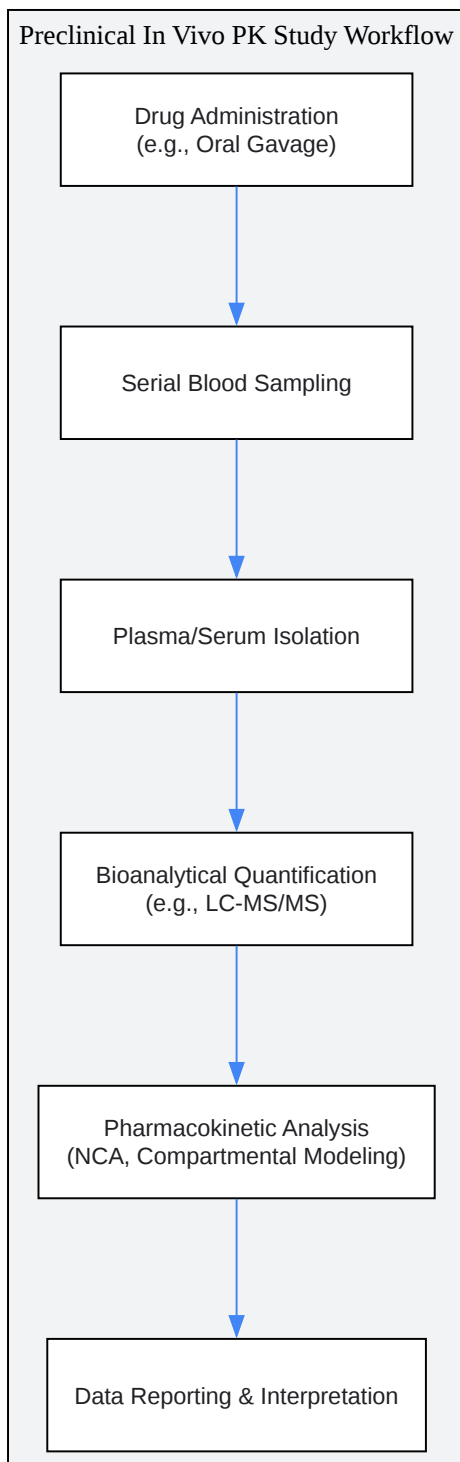
## Introduction

**GSK3532795**, also known as BMS-955176, is a second-generation HIV-1 maturation inhibitor that has demonstrated a broad spectrum of antiviral activity.<sup>[1]</sup> This technical guide provides a comprehensive overview of the available preclinical pharmacokinetic data for **GSK3532795** in various animal models. The information presented herein is intended to support further research and development efforts by providing a consolidated resource on the absorption, distribution, metabolism, and excretion (ADME) properties of this compound in preclinical species.

## Mechanism of Action

**GSK3532795** targets the final and rate-determining cleavage step in the processing of the HIV-1 Gag polyprotein.<sup>[1]</sup> Specifically, it binds to the substrate of the viral protease, the junction between the capsid (CA) and spacer peptide 1 (SP1), thereby preventing the protease from accessing and cleaving this site.<sup>[1]</sup> This inhibition of CA-SP1 cleavage disrupts the formation of the mature HIV-1 capsid, leading to the production of non-infectious virions with defects in the uncoating process following viral entry.<sup>[1]</sup>





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## References

- 1. Second Generation Inhibitors of HIV-1 Maturation - PMC [pmc.ncbi.nlm.nih.gov]
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